

"3,5-Dichlorophenyl thioethanol" chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3,5-Dichlorophenyl thioethanol*

Cat. No.: B021172

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In-Depth Technical Guide: 3,5-Dichlorophenyl thioethanol

For Researchers, Scientists, and Drug Development Professionals

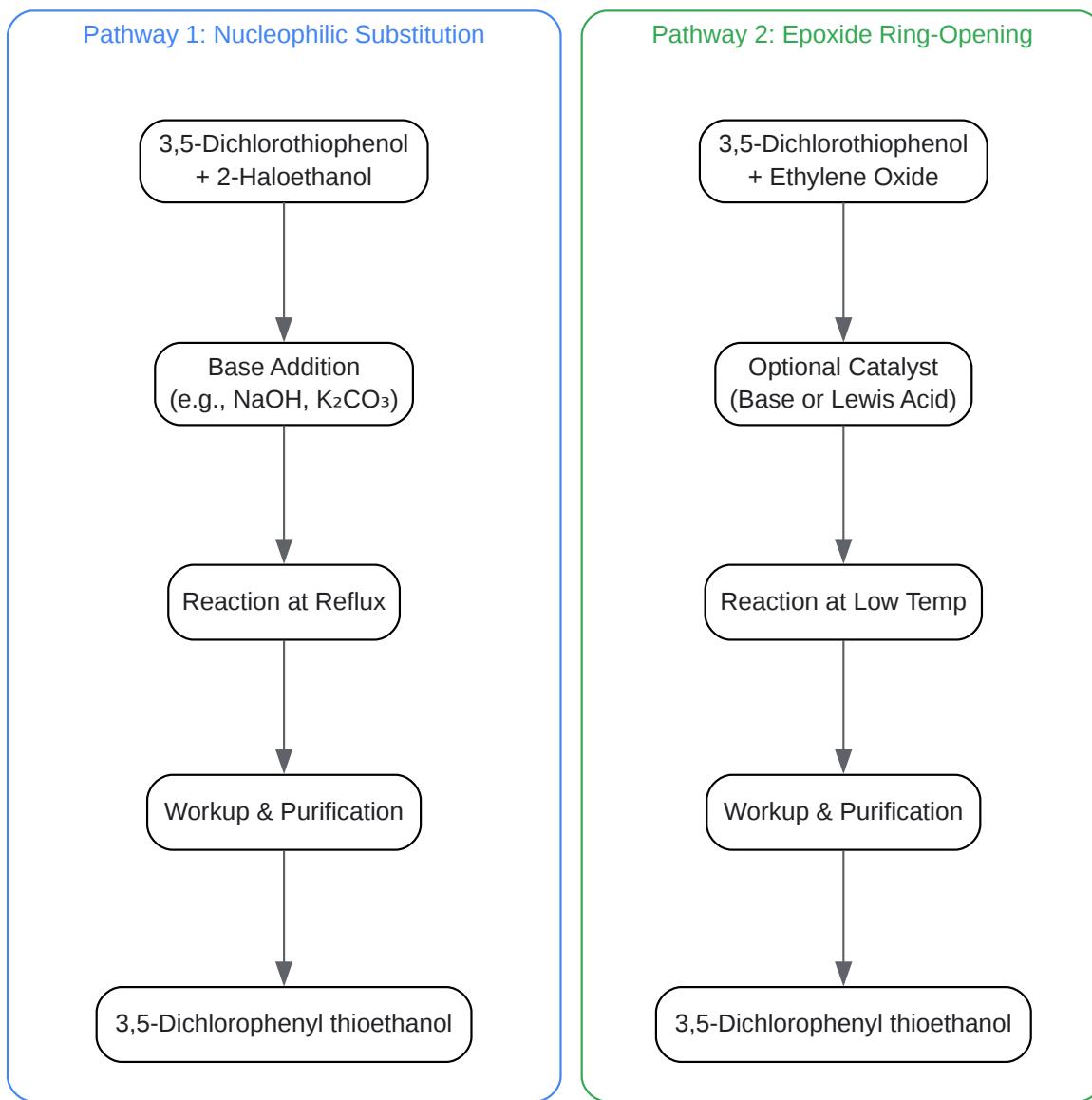
Introduction

3,5-Dichlorophenyl thioethanol, with the CAS number 101079-86-1, is a chlorinated aromatic thioether. This class of compounds is of interest in various fields, including organic synthesis and materials science. Its structure, featuring a dichlorinated phenyl ring attached to a thioethanol moiety, provides a platform for further chemical modifications. This guide provides a comprehensive overview of the known chemical properties and structure of **3,5-Dichlorophenyl thioethanol**, along with likely experimental protocols for its synthesis and analysis.

Chemical Structure and Properties

The chemical structure of **3,5-Dichlorophenyl thioethanol** consists of a 3,5-dichlorinated benzene ring linked via a sulfur atom to an ethanol group.

Chemical Structure Diagram

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com